

Essential Safety and Logistical Guidance for Handling Methyl 4-(2-hydroxyethyl)benzoate

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Compound of Interest

Compound Name: Methyl 4-(2-hydroxyethyl)benzoate

Cat. No.: B1317693

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For researchers, scientists, and drug development professionals, the safe and effective handling of chemical reagents is paramount. This document provides immediate and essential safety protocols, operational plans, and disposal guidance for **Methyl 4-(2-hydroxyethyl)benzoate**, ensuring the well-being of laboratory personnel and the integrity of research.

Chemical Identifier:

- CAS Number: 46190-45-8
- Molecular Formula: $C_{10}H_{12}O_3$
- Synonyms: Benzoic acid, 4-(2-hydroxyethyl)-, methyl ester

Hazard Identification and Personal Protective Equipment (PPE)

Methyl 4-(2-hydroxyethyl)benzoate is classified as harmful if swallowed. Adherence to the following PPE guidelines is mandatory to minimize exposure risk.

PPE Category	Item	Specification
Eye Protection	Safety Glasses or Goggles	Must be worn at all times in the laboratory. Use chemical safety goggles for complete seal when splash hazards exist.
Hand Protection	Chemical-resistant gloves	Nitrile or butyl rubber gloves are recommended. Inspect gloves for integrity before each use.
Body Protection	Laboratory Coat	A standard laboratory coat should be worn to protect against skin contact. For larger quantities, a chemical-resistant apron may be appropriate.
Respiratory Protection	Not generally required	Use in a well-ventilated area. If dusts or aerosols may be generated, a NIOSH-approved respirator is recommended.

First Aid Measures

Immediate and appropriate first aid is critical in the event of an exposure.

Exposure Route	First Aid Protocol
If Swallowed	Immediately call a POISON CENTER or doctor. [1] Rinse mouth. Do NOT induce vomiting.[1]
In Case of Skin Contact	Take off immediately all contaminated clothing. [1] Rinse skin with water/shower. If skin irritation occurs, get medical advice/attention.[1]
In Case of Eye Contact	Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. If eye irritation persists, get medical advice/attention.
If Inhaled	Remove person to fresh air and keep comfortable for breathing.[1] Get medical advice/attention if you feel unwell.[1]

Safe Handling and Storage

Proper handling and storage procedures are essential to prevent accidents and maintain chemical integrity.

Handling:

- Avoid contact with skin, eyes, and clothing.[1]
- Wash hands thoroughly after handling.[2]
- Use only in a well-ventilated area, preferably in a chemical fume hood.[2]
- Keep away from heat, sparks, and open flames.[1]
- Do not eat, drink, or smoke when using this product.[2]

Storage:

- Keep container tightly closed in a dry, cool, and well-ventilated place.

- Store locked up.[\[1\]](#)
- Incompatible materials to avoid are strong oxidizing agents.

Disposal Plan

Proper disposal of **Methyl 4-(2-hydroxyethyl)benzoate** and its containers is crucial to prevent environmental contamination and ensure regulatory compliance.

Waste Disposal:

- Dispose of contents and container in accordance with local, regional, and national regulations.
- Unused **Methyl 4-(2-hydroxyethyl)benzoate** should be treated as chemical waste.
- Do not dispose of down the drain.

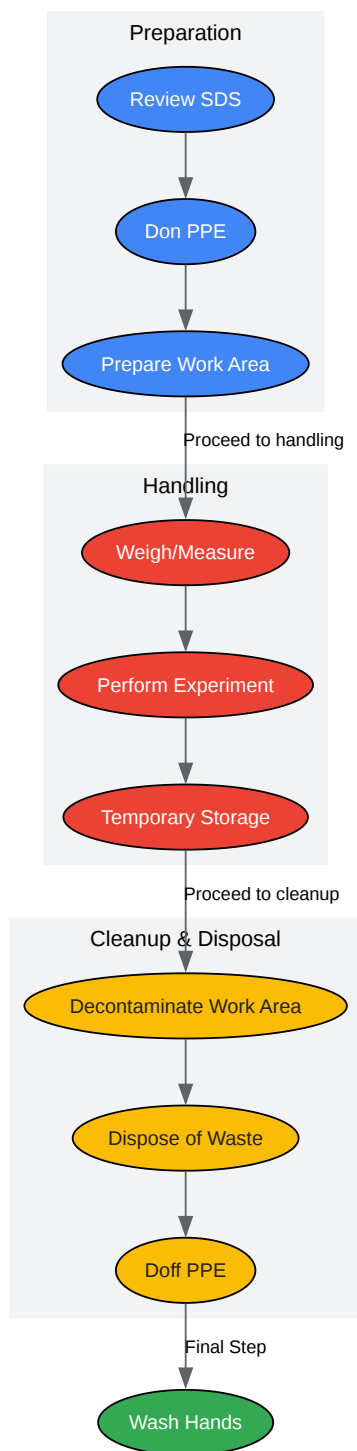
Contaminated PPE:

- Contaminated gloves and other disposable PPE should be collected in a designated waste container for hazardous materials.
- Non-disposable PPE should be decontaminated according to standard laboratory procedures.

Experimental Workflow

The following diagram outlines the standard workflow for the safe handling of **Methyl 4-(2-hydroxyethyl)benzoate** from receipt to disposal, minimizing the risk of exposure and contamination.

Safe Handling Workflow for Methyl 4-(2-hydroxyethyl)benzoate

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Caption: Workflow for the safe handling of **Methyl 4-(2-hydroxyethyl)benzoate**.

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References

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